

Title: Determination of Available Phosphate in Fertilizers Using Neutral Ammonium Citrate Extraction

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Compound of Interest		
Compound Name:	Triammonium citrate	
Cat. No.:	B048046	Get Quote

Application Note

Introduction

Phosphorus is an essential macronutrient for plant growth, playing a critical role in energy transfer, photosynthesis, and nutrient transport. The phosphorus content in fertilizers is a key indicator of their quality and agronomic effectiveness. Fertilizer phosphate is typically categorized into three fractions: water-soluble, citrate-soluble, and insoluble. The sum of the water-soluble and citrate-soluble fractions is termed "available phosphate," which represents the portion of phosphate that can be taken up by plants during a growing season. The neutral ammonium citrate extraction method is a widely accepted regulatory procedure for determining the available phosphate content in fertilizers. This method is crucial for quality control in fertilizer production and for ensuring that products meet their label guarantees.

Principle of the Method

The determination of available phosphate is a sequential extraction process. First, the fertilizer sample is extracted with water to dissolve the water-soluble phosphate fraction. The remaining water-insoluble residue is then treated with a neutral (pH 7.0) **triammonium citrate** solution at a specified temperature (typically 65°C).[1][2] This second extraction dissolves the citrate-soluble phosphate fraction, which is primarily composed of dicalcium phosphate.[1][3] The phosphate concentration in both the water and citrate extracts is then determined, often using



spectrophotometric, gravimetric, or inductively coupled plasma (ICP) methods.[4][5][6] The sum of these two fractions provides the total available phosphate content of the fertilizer.

Experimental Protocols

This section provides a detailed methodology for determining water-soluble and citrate-soluble phosphate in fertilizer samples.

- 1. Apparatus and Materials
- Analytical balance (readability to 0.1 mg)
- Mechanical shaker or rotary shaker
- Water bath capable of maintaining 65°C ± 0.5°C
- Volumetric flasks (various sizes: 250 mL, 500 mL, 1000 mL)
- Filter paper (phosphate-free)
- Erlenmeyer flasks (250 mL or 500 mL)
- · Pipettes and burettes
- Spectrophotometer or ICP-OES instrument
- Gooch crucible[4]
- 2. Reagent Preparation

Neutral **Triammonium Citrate** Solution (1.09 sp. gr., pH 7.0)

- Dissolve 173 g of citric acid monohydrate in approximately 600 mL of distilled water.[1]
- While cooling the solution, add concentrated ammonium hydroxide (NH4OH) until the solution is neutral (pH 7.0) to a pH meter. The amount of ammonia required is typically around 42 g of ammoniacal nitrogen.[2][7]
- Allow the solution to cool to room temperature.



- Adjust the pH to 7.0 ± 0.02 using dilute NH4OH or citric acid solution.
- Dilute the solution with distilled water to a final volume of 1 liter.
- Confirm the specific gravity is 1.09 at 20°C.

Other Reagents

- Reagents for the chosen final determination method (e.g., Vanadium Molybdate for colorimetric analysis, or standard solutions for ICP).
- 3. Sample Preparation
- Grind the fertilizer sample to pass through a sieve with 0.5 mm openings.[5][7]
- Store the ground sample in a clean, dry, and tightly sealed container to prevent moisture absorption.
- 4. Procedure for Water-Soluble Phosphate (P2O5)
- Weigh 1 g (±0.001 g) of the prepared fertilizer sample into a 250 mL flask.[5]
- Add 200 mL of distilled water at room temperature.
- Stopper the flask and shake for 30 minutes on a rotary shaker.
- Filter the solution through a dry, phosphate-free filter paper into a clean, dry volumetric flask.
- Wash the residue on the filter paper with small portions of distilled water until the filtrate volume reaches the flask's mark. Retain the filter paper and residue for the citrate-soluble analysis.
- Mix the filtrate thoroughly. This is the Water-Soluble Extract.
- Determine the phosphate concentration in an aliquot of the Water-Soluble Extract using a suitable analytical method (e.g., spectrophotometry).
- 5. Procedure for Citrate-Soluble Phosphate (P2O5)



- Carefully transfer the filter paper containing the water-insoluble residue from the previous step into a 250 mL or 500 mL flask.
- Add 100 mL of the pre-heated (65°C) neutral **triammonium citrate** solution to the flask.
- Stopper the flask tightly and shake vigorously to disintegrate the filter paper and suspend the residue.
- Place the flask in a water bath maintained at 65°C and agitate for 1 hour.
- After 1 hour, immediately remove the flask from the water bath and cool it to room temperature.
- Filter the contents into a clean volumetric flask, wash the residue with distilled water, and dilute to the mark.
- Mix the filtrate thoroughly. This is the Citrate-Soluble Extract.
- Determine the phosphate concentration in an aliquot of the Citrate-Soluble Extract.
- 6. Calculation of Phosphate Content
- Water-Soluble P₂O₅ (%) = (Concentration of P₂O₅ in extract (mg/L) × Volume of extract (L) × 100) / (Sample weight (mg))
- Citrate-Soluble P₂O₅ (%) = (Concentration of P₂O₅ in extract (mg/L) × Volume of extract (L) × 100) / (Sample weight (mg))
- Available P₂O₅ (%) = Water-Soluble P₂O₅ (%) + Citrate-Soluble P₂O₅ (%)

Data Presentation

The following table summarizes typical performance data for a validated method determining available phosphate in fertilizers using an EDTA-ammonium citrate extraction followed by colorimetric analysis, which demonstrates the reliability of citrate-based extraction methods.[8]

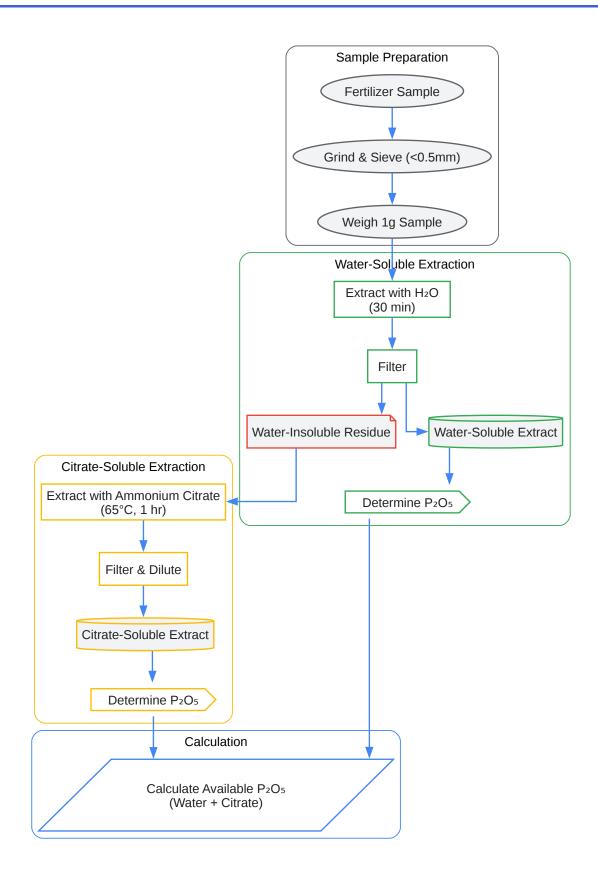


Parameter	Result
Linearity Range (as P)	0.01 - 20 mg/L
Average Recovery	101%
Recovery Range	99.2% - 103%
Average Bias	0.59%
Limit of Detection (LOD)	0.001% Available P2O5
Limit of Quantification (LOQ)	0.002% Available P2O5

Visualizations

The following diagrams illustrate the experimental workflow and the logical relationships between different phosphate fractions in fertilizers.

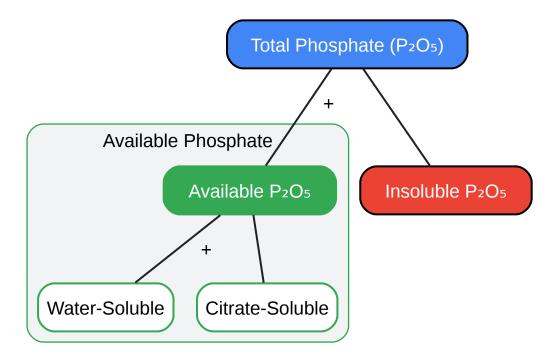




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Caption: Workflow for determining available phosphate.





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Caption: Relationship between fertilizer phosphate fractions.

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